

# Diethyl (cyanomethyl)phosphonate CAS number 2537-48-6

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## Compound of Interest

Compound Name: Diethyl (cyanomethyl)phosphonate

Cat. No.: B131007

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An In-depth Technical Guide to **Diethyl (cyanomethyl)phosphonate** (CAS: 2537-48-6)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Diethyl (cyanomethyl)phosphonate**, a versatile reagent in organic synthesis. It covers its chemical and physical properties, spectroscopic data, synthesis, and key applications, with a focus on the Horner-Wadsworth-Emmons reaction. Detailed experimental protocols and workflow diagrams are included to assist researchers in its practical application.

## Chemical and Physical Properties

**Diethyl (cyanomethyl)phosphonate** is a colorless to light yellow liquid.<sup>[1]</sup> It is a valuable reagent in C-C bond formation, particularly in the synthesis of  $\alpha,\beta$ -unsaturated nitriles.

Table 1: Physicochemical Properties of **Diethyl (cyanomethyl)phosphonate**

Property	Value	Reference(s)
CAS Number	2537-48-6	[2]
Molecular Formula	C <sub>6</sub> H <sub>12</sub> NO <sub>3</sub> P	[2]
Molecular Weight	177.14 g/mol	[2]
Appearance	Clear colorless to light yellow liquid	[3]
Density	1.095 g/mL at 25 °C	[2]
Boiling Point	101-102 °C at 0.4 mmHg	[2]
Refractive Index (n <sub>20/D</sub> )	1.434	[2]
Flash Point	113 °C (235.4 °F) - closed cup	[2]
Solubility	Soluble in Chloroform, Methanol (Slightly). Miscible with water, tetrahydrofuran, ethyl acetate, and methylene chloride.	[3]
InChI Key	KWMBADTWRIGGGG-UHFFFAOYSA-N	[2]
SMILES	CCOP(=O)(CC#N)OCC	[2]

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **Diethyl (cyanomethyl)phosphonate**.

Table 2: <sup>1</sup>H NMR Spectral Data

Assignment	Chemical Shift (ppm)	Multiplicity	Coupling Constant (J)
OCH <sub>2</sub> CH <sub>3</sub>	4.247	q	J(P-H) = 20.9 Hz
PCH <sub>2</sub> CN	2.901	d	
OCH <sub>2</sub> CH <sub>3</sub>	1.400	t	

Table 3: Key IR Absorption Bands

Wavenumber (cm <sup>-1</sup> )	Assignment
~2250	C≡N stretch
~1250	P=O stretch
~1020-1050	P-O-C stretch

Table 4: Mass Spectrometry Data

m/z	Interpretation
177	[M] <sup>+</sup> (Molecular Ion)
150	[M - C <sub>2</sub> H <sub>3</sub> ] <sup>+</sup>
137	[M - C <sub>2</sub> H <sub>4</sub> O] <sup>+</sup>
122	[M - C <sub>2</sub> H <sub>5</sub> O - CH <sub>2</sub> ] <sup>+</sup>
109	[PO(OC <sub>2</sub> H <sub>5</sub> ) <sub>2</sub> ] <sup>+</sup>
104	[M - C <sub>2</sub> H <sub>5</sub> O - CN] <sup>+</sup>
81	[PO <sub>2</sub> (OH) <sub>2</sub> ] <sup>+</sup>

## Synthesis of Diethyl (cyanomethyl)phosphonate

The most common method for synthesizing **Diethyl (cyanomethyl)phosphonate** is the Michaelis-Arbuzov reaction between triethyl phosphite and chloroacetonitrile.[\[3\]](#)

## Experimental Protocol: Synthesis via Michaelis-Arbuzov Reaction

This protocol is based on the general procedure described in the literature.<sup>[3]</sup>

Materials:

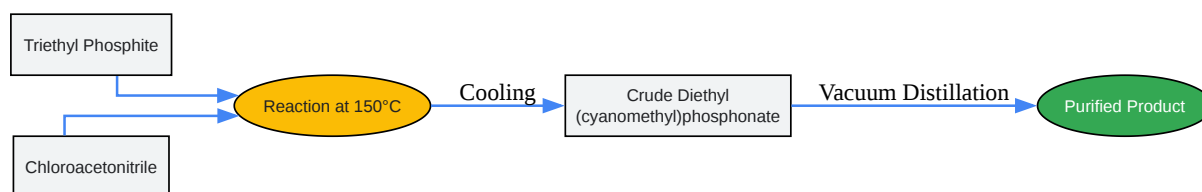
- Triethyl phosphite
- Chloroacetonitrile
- Reaction flask equipped with a dropping funnel, condenser, and thermometer
- Heating mantle
- Distillation apparatus

Procedure:

- Charge the reaction flask with triethyl phosphite (2.0 mol equivalents).
- Heat the triethyl phosphite to 150 °C.
- Slowly add chloroacetonitrile (1.0 mol equivalent) dropwise to the heated triethyl phosphite over a period of 2 hours. Chloroethane gas will be evolved during the addition.
- After the addition is complete, continue to stir the reaction mixture at 150 °C for an additional 2 hours, or until the evolution of gas ceases.
- Cool the reaction mixture to room temperature.
- Purify the crude product by vacuum distillation. Collect the fraction boiling at 110-139 °C at 1 mbar.

Expected Yield: 99% (based on gas chromatography area percentage).<sup>[3]</sup>

## Synthesis Workflow



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Caption: Michaelis-Arbuzov synthesis of **Diethyl (cyanomethyl)phosphonate**.

## Applications in Organic Synthesis

**Diethyl (cyanomethyl)phosphonate** is a key reagent in several important organic transformations.

### Horner-Wadsworth-Emmons (HWE) Reaction

The primary application of **Diethyl (cyanomethyl)phosphonate** is in the Horner-Wadsworth-Emmons (HWE) reaction to synthesize  $\alpha,\beta$ -unsaturated nitriles from aldehydes and ketones.[3] [4] This reaction is a cornerstone of stereoselective alkene synthesis.[5] The phosphonate carbanion is more nucleophilic and less basic than the corresponding Wittig reagent, and the water-soluble phosphate byproduct simplifies purification.[4][5]

This is a general procedure that can be adapted for various aldehydes.[5]

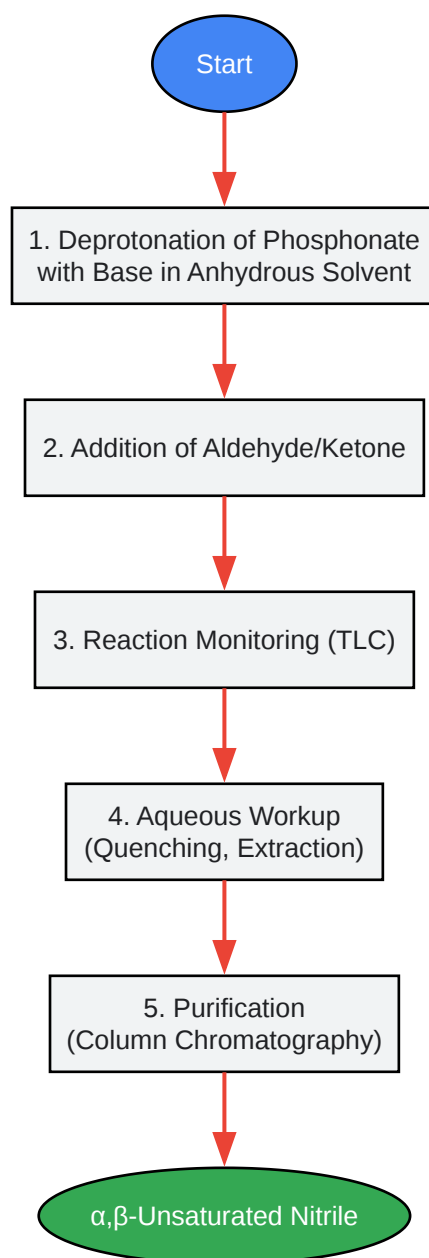
Materials:

- **Diethyl (cyanomethyl)phosphonate**
- Aldehyde
- Strong base (e.g., NaH, KHMDS)
- Anhydrous solvent (e.g., THF, DME)
- Quenching solution (e.g., saturated aqueous  $\text{NH}_4\text{Cl}$ )

- Organic solvent for extraction (e.g., diethyl ether, ethyl acetate)
- Drying agent (e.g.,  $\text{Na}_2\text{SO}_4$ ,  $\text{MgSO}_4$ )
- Round-bottom flask, magnetic stirrer, and inert atmosphere setup (e.g., nitrogen or argon)

Procedure:

- Under an inert atmosphere, dissolve **Diethyl (cyanomethyl)phosphonate** (1.0-1.2 equivalents) in the anhydrous solvent in a dry round-bottom flask.
- Cool the solution to the desired temperature (typically  $-78\text{ }^\circ\text{C}$  to  $0\text{ }^\circ\text{C}$ ).
- Add the strong base (1.0-1.2 equivalents) portion-wise or dropwise. Stir the mixture for 30-60 minutes to ensure complete formation of the phosphonate carbanion.
- Slowly add a solution of the aldehyde (1.0 equivalent) in the anhydrous solvent to the reaction mixture.
- Allow the reaction to stir at the chosen temperature until completion, which can be monitored by thin-layer chromatography (TLC).
- Quench the reaction by adding the quenching solution.
- Allow the mixture to warm to room temperature and transfer it to a separatory funnel.
- Extract the aqueous layer with the organic solvent.
- Combine the organic layers, wash with brine, and dry over the drying agent.
- Filter and concentrate the solution under reduced pressure to obtain the crude product.
- Purify the crude product by flash column chromatography.



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Caption: General workflow for the Horner-Wadsworth-Emmons reaction.

## Other Synthetic Applications

**Diethyl (cyanomethyl)phosphonate** is also utilized in other synthetic transformations:

- Reaction with Epoxides and Nitrones: It reacts with epoxides and nitrones to form cyano-substituted cyclopropanes and aziridines, respectively.[3]

- $\alpha$ -Arylation of Alkanenitriles: It can be used in the synthesis of  $\alpha$ -arylated alkanenitriles through reaction with aryl iodides in the presence of a copper(I) iodide catalyst.[3]

## Safety Information

**Diethyl (cyanomethyl)phosphonate** should be handled with appropriate safety precautions in a well-ventilated fume hood.

Table 5: Safety and Handling

Parameter	Information	Reference(s)
Hazard Statements	Harmful if swallowed. Causes skin irritation. Causes serious eye irritation. Toxic if inhaled.	[6]
Precautionary Statements	Wear protective gloves/protective clothing/eye protection/face protection. Avoid breathing dust/fume/gas/mist/vapors/spray. Use only outdoors or in a well-ventilated area.	[6]
Personal Protective Equipment	Eyeshields, Gloves, N95 dust mask (US) or type ABEK (EN14387) respirator filter.	[2]
Storage	Store in a cool, dry place in a tightly sealed container under an inert atmosphere (2-8°C).	[3]

## Conclusion

**Diethyl (cyanomethyl)phosphonate** is a highly effective and versatile reagent for the synthesis of  $\alpha,\beta$ -unsaturated nitriles and other valuable organic molecules. Its favorable reaction characteristics in the Horner-Wadsworth-Emmons reaction, coupled with straightforward purification, make it an indispensable tool for researchers in organic synthesis



and drug development. Proper handling and storage are essential to ensure its safe and effective use in the laboratory.

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## References

- 1. Horner-Wadsworth-Emmons Reaction | NROChemistry [nrochemistry.com]
- 2. Diethyl cyanomethylphosphonate 98 2537-48-6 [sigmaaldrich.com]
- 3. Diethyl cyanomethylphosphonate | 2537-48-6 [chemicalbook.com]
- 4. Horner–Wadsworth–Emmons reaction - Wikipedia [en.wikipedia.org]
- 5. benchchem.com [benchchem.com]
- 6. Diethyl (cyanomethyl)phosphonate | C<sub>6</sub>H<sub>12</sub>NO<sub>3</sub>P | CID 75676 - PubChem [pubchem.ncbi.nlm.nih.gov]
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